

An In-depth Technical Guide to (1-Naphthylmethyl)trichlorosilane

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Compound of Interest

Compound Name: (1-Naphthylmethyl)trichlorosilane

Cat. No.: B091646

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **(1-Naphthylmethyl)trichlorosilane**. The information is tailored for professionals in research and development, with a focus on data-driven insights and practical methodologies.

Core Chemical Properties

(1-Naphthylmethyl)trichlorosilane is a reactive organosilane compound valued for its ability to functionalize surfaces and act as a versatile chemical intermediate.^{[1][2]} Its unique structure, combining a bulky aromatic naphthylmethyl group with a highly reactive trichlorosilyl moiety, dictates its chemical behavior and applications.^[1]

Quantitative Data Summary

The key physicochemical properties of **(1-Naphthylmethyl)trichlorosilane** are summarized in the table below for easy reference.

| Property | Value | Source(s) |
|------------------------|---|---|
| CAS Number | 17998-59-3 | [1] [3] [4] [5] |
| Molecular Formula | C ₁₁ H ₉ Cl ₃ Si | [2] [3] [6] |
| Molecular Weight | 275.63 g/mol | [3] [4] |
| Physical State | Liquid | [2] |
| Boiling Point | 150-151 °C @ 7 mmHg | [5] |
| Density | 1.311 - 1.312 g/cm ³ @ 25°C | [5] [7] |
| Refractive Index | 1.5974 | [7] |
| Vapor Pressure | < 1 mmHg @ 25°C | [2] |
| Solubility | Reacts with water and other protic solvents. | [2] [7] |
| Hydrolytic Sensitivity | High: Reacts rapidly with moisture and water. | [7] |

Synthesis and Reactivity

The synthesis of **(1-Naphthylmethyl)trichlorosilane** leverages established organosilicon chemistry. Its reactivity is dominated by the trichlorosilyl group, which is highly susceptible to nucleophilic attack, especially by water.[\[1\]](#)

Synthesis Protocols

Two primary routes for the synthesis of **(1-Naphthylmethyl)trichlorosilane** have been identified.[\[1\]](#)

Method 1: Reaction of 1-Chloromethylnaphthalene with Silicon Tetrachloride

This is the principal industrial method for producing **(1-Naphthylmethyl)trichlorosilane**.

- **Reaction Principle:** This reaction involves the direct coupling of 1-chloromethylnaphthalene with an excess of silicon tetrachloride.

- Generalized Experimental Protocol:
 - In a reaction vessel equipped for inert atmosphere operation (e.g., under dry nitrogen or argon), 1-chloromethylnaphthalene is reacted with silicon tetrachloride.
 - The reaction may require elevated temperatures and a catalyst, depending on the desired reaction rate and yield.
 - Following the reaction, the excess silicon tetrachloride is removed, typically by distillation.
 - The crude **(1-Naphthylmethyl)trichlorosilane** is then purified by vacuum distillation to yield the final product. Note: Specific reaction conditions such as temperature, pressure, and reaction time are proprietary and would require optimization at the laboratory or pilot scale.

Method 2: Grignard Reagent Pathway

A less common but effective laboratory-scale synthesis involves a Grignard reagent.^{[1][8]}

- Reaction Principle: 1-Naphthylmethylmagnesium bromide (a Grignard reagent) is prepared and subsequently reacted with silicon tetrachloride. The naphthylmethyl group displaces one chloride ion on the silicon tetrachloride to form the desired product.
- Generalized Experimental Protocol:
 - Grignard Reagent Formation: In a flame-dried, three-neck flask under an inert atmosphere, magnesium turnings are covered with a suitable anhydrous ether (e.g., diethyl ether or THF). A solution of 1-bromomethylnaphthalene in the same solvent is added dropwise to initiate the formation of 1-naphthylmethylmagnesium bromide.
 - Reaction with SiCl₄: The prepared Grignard reagent is then slowly added to a cooled solution of excess silicon tetrachloride in an anhydrous solvent.
 - Workup and Purification: The reaction mixture is quenched, and the product is extracted. The organic phase is dried, and the solvent is removed. The final product is isolated and purified by vacuum distillation.

Caption: Synthesis pathways for **(1-Naphthylmethyl)trichlorosilane**.

Core Reactivity: Hydrolysis and Condensation

The trichlorosilyl group is highly susceptible to hydrolysis. In the presence of water or atmospheric moisture, it rapidly reacts to form silanetriol intermediates and hydrochloric acid.^[2] These silanetriols are unstable and readily undergo self-condensation to form polysiloxane networks or react with hydroxyl groups on surfaces to form stable, covalent siloxane bonds.^[1] This reactivity is the foundation of its utility as a surface modifying agent.

Applications in Research and Development

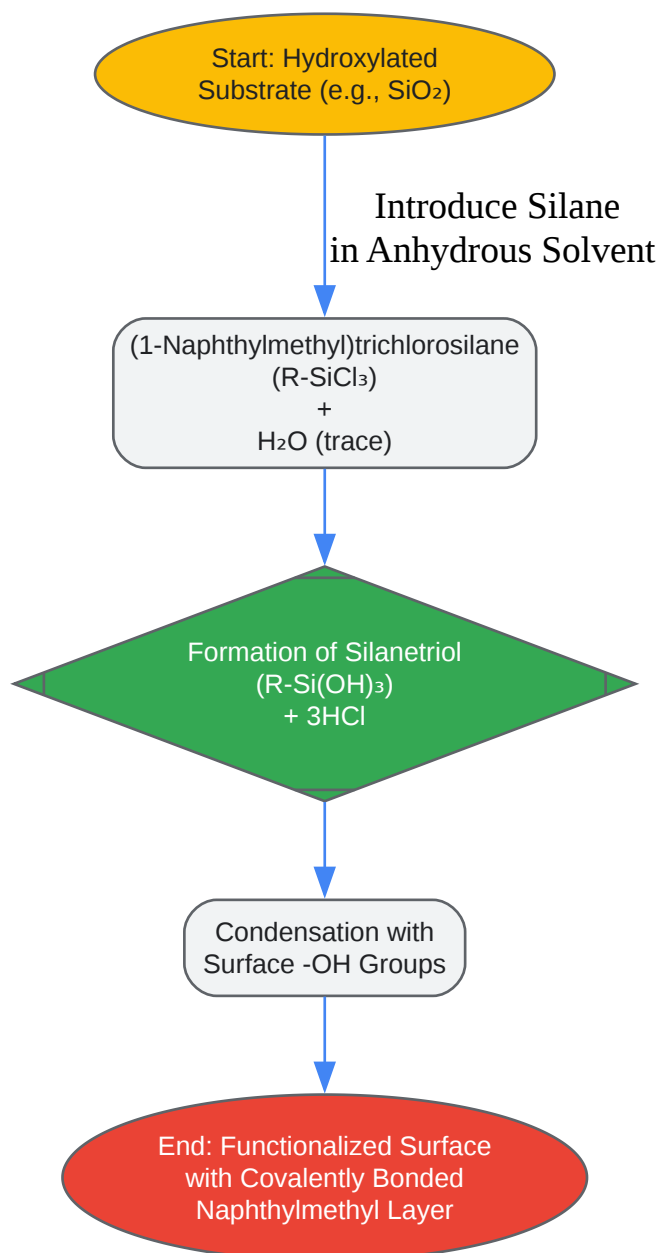
The primary application of **(1-Naphthylmethyl)trichlorosilane** is in materials science, particularly for surface functionalization. While direct applications in drug development are not prominent, its use in modifying surfaces of biomedical devices, biosensors, or drug delivery vehicles represents a significant area of interest for the field.

Surface Functionalization

(1-Naphthylmethyl)trichlorosilane is used to create self-assembled monolayers (SAMs) on hydroxyl-bearing substrates such as silica, glass, and metal oxides.^[1]

- Mechanism: The process involves a two-step hydrolysis and condensation reaction. First, the trichlorosilyl groups hydrolyze to silanetriols. These intermediates then condense with the hydroxyl groups on the substrate surface, forming a dense, covalently bonded organic layer.^[3] The pendant naphthylmethyl groups form the new surface, imparting properties such as hydrophobicity and altered surface energy.^[1]
- Generalized Protocol for Surface Modification of a Silica Substrate:
 - Substrate Preparation: The silica substrate (e.g., a silicon wafer or glass slide) is thoroughly cleaned to remove organic contaminants and to ensure a high density of surface hydroxyl groups. This is often achieved by piranha solution treatment or UV/ozone cleaning.
 - Silanization: The cleaned, dry substrate is immersed in a dilute solution (typically 1-5% by volume) of **(1-Naphthylmethyl)trichlorosilane** in an anhydrous organic solvent (e.g., toluene or hexane) under an inert atmosphere.

- Reaction: The reaction is allowed to proceed for a set time, which can range from minutes to several hours, depending on the desired monolayer quality.
- Rinsing and Curing: The substrate is removed from the solution, rinsed thoroughly with the anhydrous solvent to remove any physisorbed silane, and then cured at an elevated temperature (e.g., 100-120 °C) to promote the formation of covalent siloxane bonds.



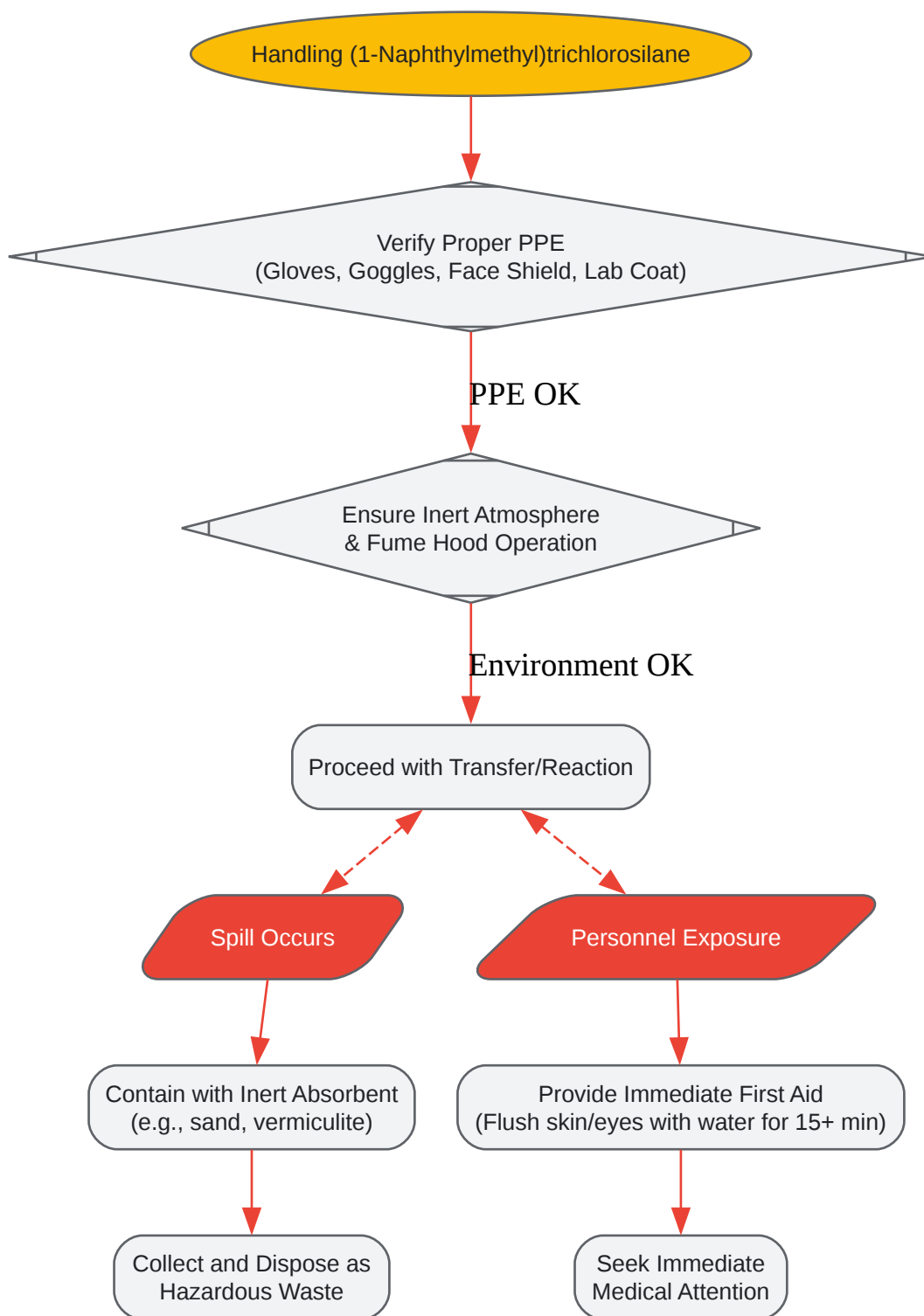
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Caption: Mechanism of surface functionalization using a trichlorosilane.

Safety and Handling

(1-Naphthylmethyl)trichlorosilane is a corrosive and reactive compound that requires careful handling.^[2]

- Primary Hazards: Causes severe skin burns and eye damage.^[2] Reacts with water to release corrosive hydrogen chloride gas.^[2] Inhalation may cause respiratory tract irritation.^[2]
- Handling Precautions:
 - Always handle in a well-ventilated area, preferably within a chemical fume hood.
 - Use an inert atmosphere (e.g., nitrogen or argon) for all transfers and reactions to prevent hydrolysis.
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., neoprene or nitrile rubber), safety goggles, a face shield, and a lab coat.^[2]
- Storage: Store in tightly sealed containers under a dry, inert atmosphere.^[2] Keep in a cool, dry, well-ventilated area away from heat, moisture, and incompatible materials such as alcohols, amines, and oxidizing agents.^[2]



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